

Application Notes: Potassium Tricyanomethanide as a Versatile Building Block

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium tricyanomethanide

Cat. No.: B1589653

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Introduction

Potassium tricyanomethanide, $K[C(CN)_3]$, often abbreviated as $K[TCM]$, is a potassium salt of the planar tricyanomethanide anion. This anion is a versatile molecular building block, or ligand, for the construction of a wide array of functional materials. Its utility stems from the three nitrile groups that can coordinate with metal centers in various modes, acting as a terminal ligand or as a bridge between multiple metal ions. This coordination flexibility allows for the systematic design and synthesis of materials with diverse dimensionalities (1D, 2D, and 3D) and tunable physical properties, making it a compound of significant interest for researchers in materials science, coordination chemistry, and drug development.

Applications for materials derived from **potassium tricyanomethanide** are found in fields such as magnetism, energy storage, optics, and catalysis.^{[1][2][3][4]} It serves as a precursor for coordination polymers, metal-organic frameworks (MOFs), and ionic liquids.^{[5][6][7]}

Key Application Areas

- Coordination Polymers and Metal-Organic Frameworks (MOFs): The $[TCM]^-$ anion can bridge multiple metal centers to form extended networks. The resulting coordination polymers and MOFs exhibit a range of interesting properties.
 - Magnetic Materials: The $[TCM]^-$ ligand can mediate magnetic interactions (both ferromagnetic and antiferromagnetic) between paramagnetic metal ions, such as $Cu(II)$.^[1]

[3] The strength and nature of this interaction depend on the specific bridging mode and the distance between the metal centers.

- Porous Materials: MOFs constructed with $[\text{TCM}]^-$ can exhibit high porosity and large surface areas.[7] A mesoporous potassium-based MOF, KMOF-1, has been synthesized and shows promise as a drug carrier due to its high specific surface area of 1034 m²/g.[7]
- Energy Storage Materials: $\text{K}[\text{TCM}]$ and its derivatives are explored for applications in energy storage technologies, particularly for potassium-ion batteries (PIBs).
 - Electrolytes: **Potassium tricyanomethanide** can be used in electrolytic compositions for devices like electrochemical double-layer capacitors.[8][9]
 - Anode Materials: MOFs derived from potassium salts can be used as precursors to create carbon-based anode materials for PIBs, which benefit from high specific surface area and structural stability.[10][11]
- Ionic Liquids (ILs): The tricyanomethanide anion is used to synthesize a class of ionic liquids with low melting points, low viscosity, and high thermal stability.[12][13] These ILs are promising for various applications, including:
 - Dye-Sensitized Solar Cells: $[\text{TCM}]^-$ -based ILs have been successfully used as components in electrolytes for dye-sensitized solar cells.[6]
 - Solvents and Reaction Media: Their unique properties make them suitable as non-volatile, stable solvents for chemical reactions.[5][14]

Physicochemical and Safety Data

Quantitative data for **potassium tricyanomethanide** is summarized below.

Property	Value	Reference(s)
Chemical Formula	C ₄ KN ₃	[8][15]
Molecular Weight	129.16 g/mol	[15][16]
CAS Number	34171-69-2	[8][17]
Appearance	White to off-white crystalline powder	[8][17][18]
Melting Point	298°C (literature)	[9]
Solubility	Soluble in water	[8][9]
Purity	>98.0%	[17][18]
Primary Hazards	Fatal if swallowed, in contact with skin, or if inhaled.	[17][19]

Experimental Protocols and Methodologies

Detailed protocols for the synthesis of functional materials using **potassium tricyanomethanide** are provided below. These protocols are intended for use by trained professionals in a laboratory setting. Appropriate personal protective equipment (PPE) must be worn at all times.[17]

Protocol 1: Synthesis of Silver Tricyanomethanide (Ag[TCM]) Intermediate

This protocol describes the synthesis of silver tricyanomethanide, a common and useful intermediate for preparing other metal-TCM complexes due to the precipitation of silver halides in subsequent reactions.

Materials:

- **Potassium tricyanomethanide** (K[TCM])
- Silver nitrate (AgNO₃)

- Deionized water
- Stir plate and magnetic stir bar
- Beakers
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven or desiccator

Procedure:

- Prepare a solution of **potassium tricyanomethanide**. Dissolve 4.02 g (31 mmol) of K[TCM] in 40 mL of deionized water in a beaker.[\[20\]](#)
- Prepare a solution of silver nitrate. In a separate beaker, dissolve 5.82 g (34 mmol) of AgNO₃ in 40 mL of deionized water.[\[20\]](#)
- While stirring the K[TCM] solution, add the AgNO₃ solution dropwise. A cream-colored precipitate of Ag[TCM] will form immediately.[\[20\]](#)
- Protect the reaction mixture from light by wrapping the beaker in aluminum foil.
- Continue stirring the mixture at room temperature for 24 hours to ensure complete reaction.[\[20\]](#)
- Collect the precipitated product by vacuum filtration.
- Wash the solid product thoroughly with deionized water to remove any unreacted salts.
- Dry the final product, silver tricyanomethanide, in an oven or under vacuum. The expected yield is approximately 6.00 g (97%).[\[20\]](#)

Protocol 2: General Synthesis of a Lanthanide-Tricyanomethanide Coordination Polymer

This protocol provides a general method for synthesizing lanthanide-based coordination polymers using a [TCM]⁻-based ionic liquid as both the solvent and the ligand source.[\[5\]](#)[\[14\]](#)

Materials:

- Lanthanide salt (e.g., $\text{NdCl}_3 \cdot 6\text{H}_2\text{O}$ or $\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Tricyanomethanide-based ionic liquid (e.g., 1-ethyl-3-methylimidazolium tricyanomethanide, $[\text{C}_2\text{mim}][\text{TCM}]$)
- Small vial with a screw cap
- Hotplate

Procedure:

- Place the lanthanide salt and the ionic liquid in a small vial.
- Heat the mixture on a hotplate to a temperature between 80-140°C to dissolve the lanthanide salt.^[5] Gentle heating helps drive off coordinated water molecules.^[5]
- Continue heating until the salt is fully saturated in the ionic liquid. A color change in the solution may be observed.^[14]
- Once saturation is achieved, turn off the heat and allow the vial to cool slowly to room temperature over several hours or days.
- Crystals of the lanthanide-tricyanomethanide coordination polymer will form as the solution cools.^[14]
- Isolate the crystals from the ionic liquid by decantation or filtration.
- Wash the crystals with a suitable solvent (e.g., a small amount of ether or acetonitrile) to remove residual ionic liquid and dry them under vacuum.

Visualized Workflows and Relationships

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Summary of Material Properties

The table below summarizes key performance metrics for selected functional materials synthesized using the tricyanomethanide ligand.

Material Class	Example Compound	Key Property	Value/Observation	Reference(s)
Magnetic Material	$\{[\text{Cu}_2(\text{dppn})(\text{OH})(\text{tcm})_2] \cdot \text{tcm}\}_n$	Magnetic Coupling (J)	Strong antiferromagnetic interaction, $J \approx -1000 \text{ cm}^{-1}$	[1]
Magnetic Material	$[\text{Cu}(\text{bpy})(\text{tcm})_2]_n$	Magnetic Coupling (J)	Weak ferromagnetic interaction, $J = +0.11(1) \text{ cm}^{-1}$	[3]
Porous Material	KMOF-1	Specific Surface Area	1034 m^2/g	[7]
Ionic Liquid	1-alkyl-3-methylimidazolium tricyanomethanide	Thermal Stability	$T(\text{decomp}) \approx 300^\circ\text{C}$	[12]
Ionic Liquid	$[\text{C}_2\text{mim}][\text{TCM}]$	Ionic Conductivity	$\sim 20 \text{ mS cm}^{-1}$ at 25°C	[12]

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- To cite this document: BenchChem. [Application Notes: Potassium Tricyanomethanide as a Versatile Building Block]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589653#potassium-tricyanomethanide-as-a-building-block-for-functional-materials]

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